

Application Notes: Palladium-Catalyzed Cross-Coupling of 2-Bromo-1H-indole-3-acetonitrile

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Compound of Interest

Compound Name: 1H-Indole-3-acetonitrile, 2-bromo-

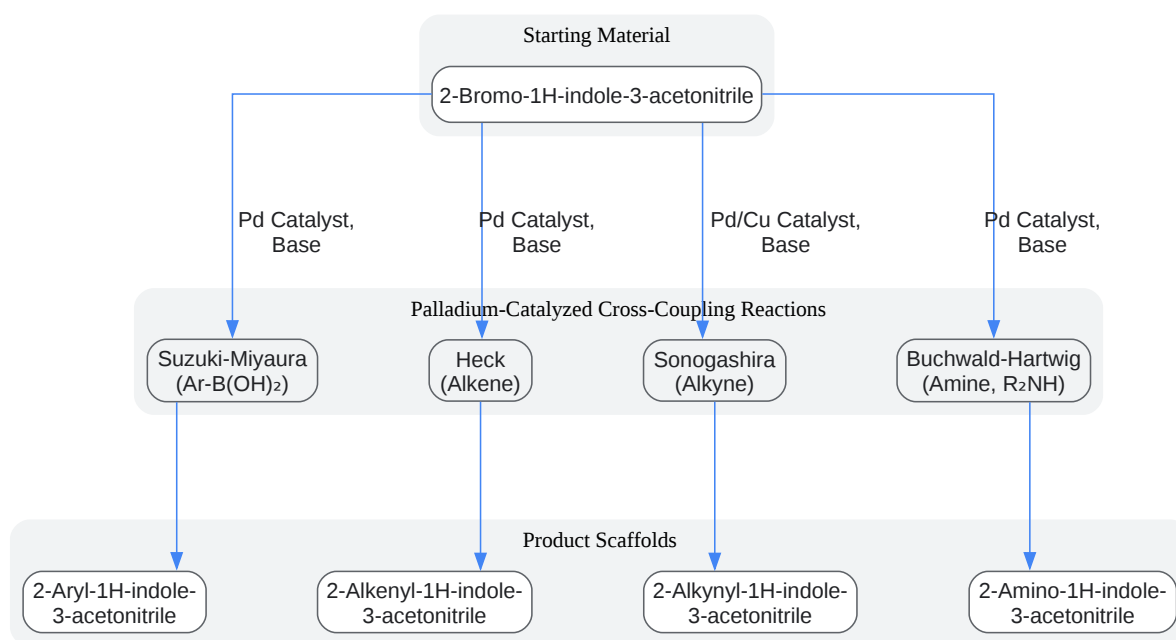
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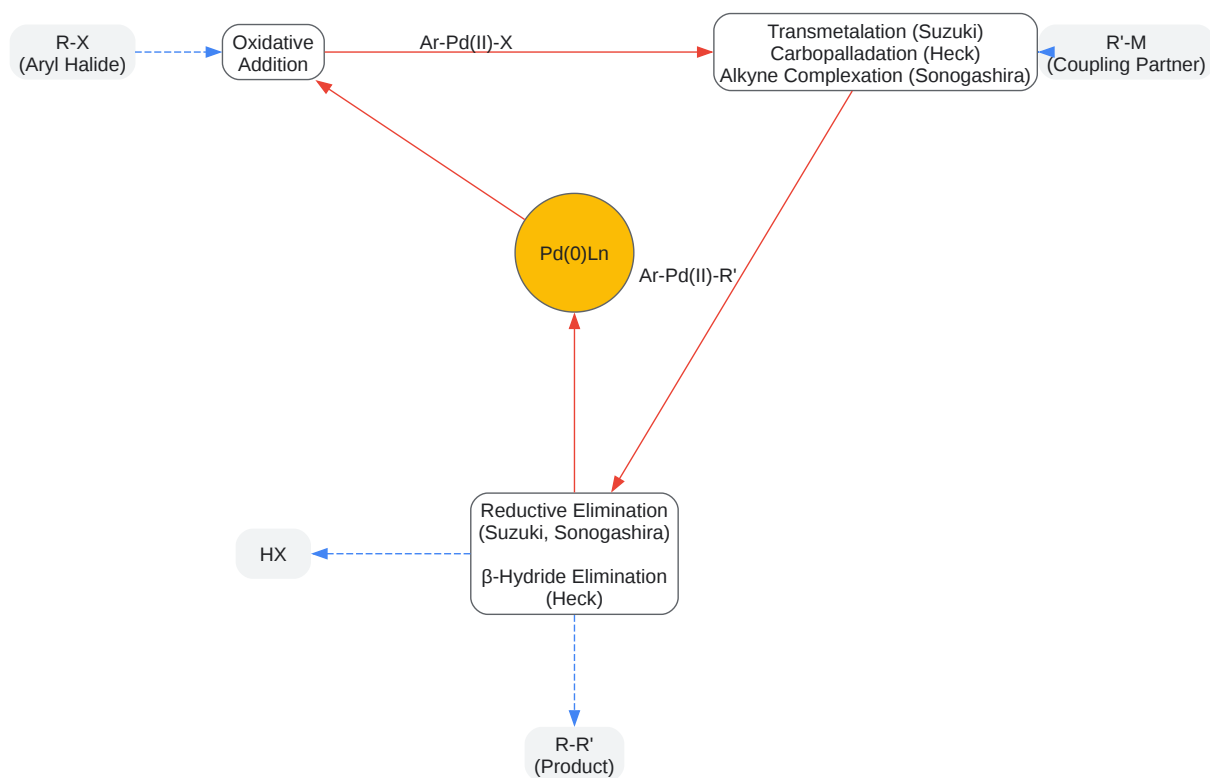
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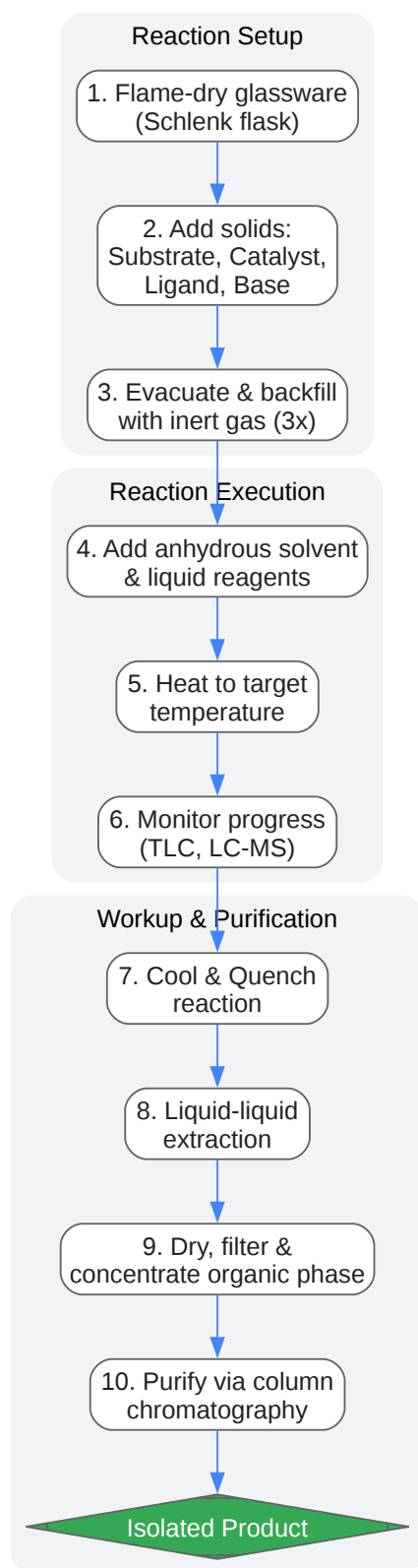
Introduction

The indole nucleus is a cornerstone in medicinal chemistry, appearing in a vast array of natural products and pharmaceutical agents.^{[1][2]} The functionalization of the indole scaffold is crucial for the development of new therapeutic candidates. Specifically, the introduction of substituents at the C2-position of an indole ring can significantly modulate biological activity. Palladium-catalyzed cross-coupling reactions offer a powerful and versatile strategy for forming carbon-carbon (C-C) and carbon-nitrogen (C-N) bonds, enabling the synthesis of complex, highly substituted indole libraries.^{[3][4]}

This document provides detailed application notes and generalized protocols for the palladium-catalyzed cross-coupling of 2-bromo-1H-indole-3-acetonitrile. While specific literature on this exact substrate is limited, the protocols described herein are adapted from well-established procedures for the cross-coupling of 2-bromoindoles and other aryl bromides. These methods, including Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig amination reactions, provide a robust framework for researchers to synthesize a diverse range of 2-substituted-1H-indole-3-acetonitrile derivatives.







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References

- 1. mdpi.com [mdpi.com]
- 2. Synthesis of New Highly Functionalized 1H-Indole-2-carbonitriles via Cross-Coupling Reactions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. Highly Substituted Indole Library Synthesis by Palladium-Catalyzed Coupling Reactions in Solution and on a Solid Support - PMC [pmc.ncbi.nlm.nih.gov]
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